

# An In-depth Technical Guide to 4,4'-Dinitrodiphenylmethane and its Synonyms

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## Compound of Interest

Compound Name: 4,4'-Dinitrodiphenylmethane

Cat. No.: B168056

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This guide provides a comprehensive overview of **4,4'-Dinitrodiphenylmethane**, a chemical compound of interest to researchers, scientists, and professionals in drug development. It details its various synonyms, key identifiers, and physical properties.

## Nomenclature and Identification

**4,4'-Dinitrodiphenylmethane** is known by a variety of synonyms in scientific literature and chemical databases. Accurate identification is crucial for research and regulatory purposes. The primary identifier for this compound is its CAS Registry Number, which is 1817-74-9.<sup>[1][2]</sup>

A comprehensive list of its synonyms and identifiers is provided in the table below.

Synonym	Identifier Type	Identifier
4,4'-Dinitrodiphenylmethane	IUPAC Name	1-Nitro-4-(4-nitrobenzyl)benzene[1]
Bis(4-nitrophenyl)methane	Common Synonym	-
Methane, bis(p-nitrophenyl)-	Common Synonym	-
1,1'-methylenebis[4-nitro-benzene]	Systematic Name	-
4,4'-Methylenebis(1-nitrobenzene)	Systematic Name	-
Benzene, 1,1'-methylenebis[4-nitro-	CAS Index Name	-
-	CAS Registry Number	1817-74-9[1][2]
-	Molecular Formula	C13H10N2O4[1][2]
-	Molecular Weight	258.23 g/mol
-	MDL Number	MFCD00059184[2]
-	PubChem Substance ID	87567450
-	Reaxys Registry Number	1887078
-	InChIKey	GLBZQZXDUTUCGK-UHFFFAOYSA-N[3]

## Physicochemical Properties

Understanding the physicochemical properties of **4,4'-Dinitrodiphenylmethane** is essential for its handling, application, and analysis.

Property	Value	Source
Physical State	Solid, powder to crystal[3]	Tokyo Chemical Industry, ChemicalBook
Color	White to Light yellow, White to Orange to Green[3]	Tokyo Chemical Industry, ChemicalBook
Melting Point	187.0 to 191.0 °C	Tokyo Chemical Industry
185 °C[3][4]	ChemicalBook	
Boiling Point (Predicted)	445.1 ± 25.0 °C	ChemicalBook
Density (Predicted)	1.341 ± 0.06 g/cm3	ChemicalBook
Purity	>99.0% (GC)	Tokyo Chemical Industry

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis or analysis of **4,4'-Dinitrodiphenylmethane** are not readily available in the public domain, a general purification method can be described.

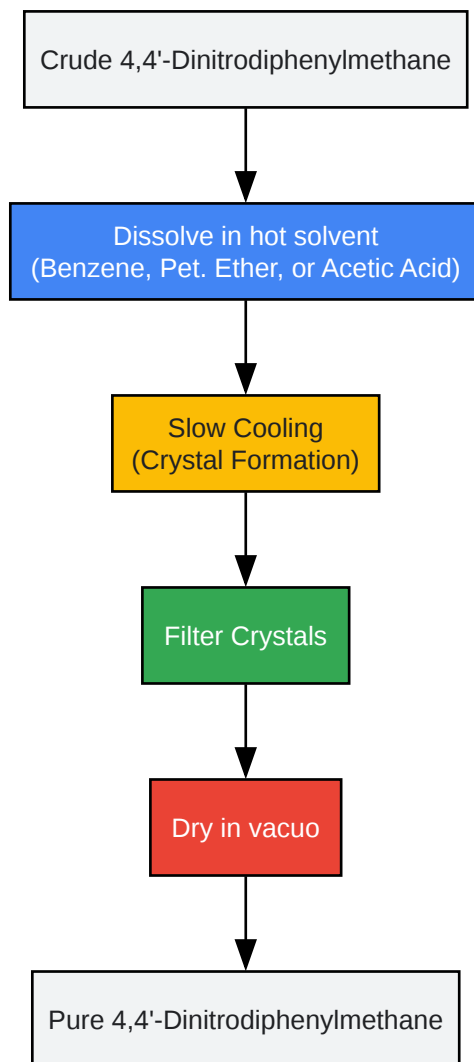
Purification Method:

Crystallization is a common technique for purifying solid organic compounds. For **4,4'-Dinitrodiphenylmethane**, the following procedure has been reported:

- Solvents: The compound can be crystallized from benzene (C<sub>6</sub>H<sub>6</sub>), petroleum ether, or acetic acid (AcOH).[3][4]
- Procedure: The crude **4,4'-Dinitrodiphenylmethane** is dissolved in a minimal amount of the chosen hot solvent. The solution is then allowed to cool slowly, promoting the formation of crystals. For higher purity, this process can be repeated (recrystallized).[3][4]
- Drying: After crystallization, the purified product should be dried in a vacuum to remove any residual solvent.[3][4]

This process is visualized in the experimental workflow diagram below.

## Purification Workflow for 4,4'-Dinitrodiphenylmethane



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## Purification Workflow

## Signaling Pathways and Biological Activity

Currently, there is no widely available information in the searched resources detailing the specific involvement of **4,4'-Dinitrodiphenylmethane** in biological signaling pathways or its applications in drug development. Further research is required to elucidate its pharmacological and toxicological profiles. The absence of this data precludes the creation of a signaling

pathway diagram. Researchers interested in this compound are encouraged to conduct exploratory studies to determine its biological effects. interested in this compound are encouraged to conduct exploratory studies to determine its biological effects.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4,4'-Dinitrodiphenylmethane and its Synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168056#synonyms-for-4-4-dinitrodiphenylmethane]

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